# Reactivity of 2-Phenylacrylamide in Copolymerization: A Comparative Guide

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Phenylacrylamide* |
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the reactivity of **2-phenylacrylamide** in free-radical copolymerization with various comonomers. The data presented here, including reactivity ratios and detailed experimental protocols, is intended to assist researchers in the design and synthesis of novel copolymers with tailored properties for applications in drug delivery, biomaterials, and other advanced fields.

## Performance Comparison: Reactivity Ratios

The reactivity of a monomer in copolymerization is quantitatively described by its reactivity ratio (r). This value indicates the preference of a growing polymer chain ending in a specific monomer unit to add the same monomer (homopropagation) versus the other comonomer (cross-propagation). The following table summarizes the known reactivity ratios for **2-phenylacrylamide** (M1) with methyl methacrylate (M2).

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| Comonomer (M2) | r1 (2-Phenylacrylamide) | r2 (Comonomer) | r1 * r2 | Copolymer Type |
|---|---|---|---|---|
| Methyl Methacrylate (MMA) | 0.03[1] | 0.593[1] | 0.01779 | Alternating Tendency |

Interpretation of Data:

The product of the reactivity ratios (r1 * r2) provides insight into the copolymerization behavior.

- r1 * r2 ≈ 0: Strong tendency for alternation. In the case of **2-phenylacrylamide** and methyl methacrylate, the product is close to zero, indicating that the monomers prefer to add to the chain in an alternating sequence.[1]
- r1 * r2 ≈ 1: Ideal or random copolymerization.
- r1 * r2 > 1: Tendency towards block copolymer formation.

The low reactivity ratio of **2-phenylacrylamide** (r1 = 0.03) in copolymerization with methyl methacrylate suggests that a growing polymer chain ending in a **2-phenylacrylamide** radical is much more likely to react with a methyl methacrylate monomer than another **2-phenylacrylamide** monomer. Conversely, the r2 value of 0.593 indicates that a chain ending in a methyl methacrylate radical has a moderate preference for adding another methyl methacrylate monomer over a **2-phenylacrylamide** monomer.[1]

# Experimental Protocols

The determination of monomer reactivity ratios is crucial for understanding and controlling copolymerization processes. Below are detailed methodologies for the free-radical copolymerization of **2-phenylacrylamide** and the subsequent determination of copolymer composition and reactivity ratios.

## Free-Radical Copolymerization of 2-Phenylacrylamide with Methyl Methacrylate

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This protocol is based on the synthesis of poly(phenyl acrylamide-co-methyl methacrylate).[1]

Materials:

- **2-Phenylacrylamide** (M1)
- Methyl Methacrylate (M2)
- Dimethylsulfoxide (DMSO) (solvent)
- Benzoyl Peroxide (BPO) (initiator)
- Petroleum ether (precipitating agent)
- Nitrogen gas

Procedure:

- Monomer and Initiator Preparation: Prepare solutions of **2-phenylacrylamide**, methyl methacrylate, and benzoyl peroxide in dimethylsulfoxide at the desired molar ratios. A series of experiments with varying initial monomer feed ratios is required to determine the reactivity ratios.
- Purification of Monomers and Solvent: Ensure all monomers and the solvent are free of inhibitors and impurities. This can be achieved by standard purification techniques such as distillation or passing through a column of inhibitor remover.
- Polymerization Reaction:
  - Charge a polymerization tube with the prepared monomer and initiator solution.
  - Purge the reaction mixture with dry nitrogen gas for a sufficient time to remove dissolved oxygen, which can inhibit free-radical polymerization.
  - Seal the tube and immerse it in a constant temperature bath to initiate the polymerization. The reaction temperature will depend on the initiator used (e.g., 60-80 °C for BPO).

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- Control of Conversion: Monitor the reaction time to ensure the total monomer conversion remains low (typically below 15%). This is crucial for the accurate determination of reactivity ratios using the Mayo-Lewis equation.[1]
- Copolymer Isolation and Purification:
  - After the desired reaction time, quench the polymerization by rapidly cooling the reaction vessel.
  - Precipitate the copolymer by pouring the reaction mixture into a large excess of a non-solvent, such as petroleum ether.[1]
  - Filter the precipitated copolymer and wash it thoroughly with the non-solvent to remove any unreacted monomers and initiator.
  - Dry the purified copolymer in a vacuum oven at a moderate temperature until a constant weight is achieved.

## Determination of Copolymer Composition by Elemental Analysis

The composition of the synthesized copolymer is determined to calculate the reactivity ratios. Elemental analysis, specifically the determination of the nitrogen content from the acrylamide monomer, is a common method.

Procedure:

- Sample Preparation: Accurately weigh a small amount of the dried copolymer.
- Analysis: Perform elemental analysis to determine the weight percentage of nitrogen in the copolymer sample.
- Calculation of Copolymer Composition:
  - The mole fraction of **2-phenylacrylamide** in the copolymer (F1) can be calculated from the nitrogen percentage using the following formula:

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F1 = (%N * M_copolymer) / (14 * 100)

where %N is the weight percentage of nitrogen in the copolymer and M_copolymer is the molar mass of the repeating unit of the copolymer, which can be expressed as:

M_copolymer = F1 * M1 + (1 - F1) * M2

where M1 and M2 are the molar masses of **2-phenylacrylamide** and the comonomer, respectively. By solving these equations, the mole fraction F1 can be determined.

## Calculation of Reactivity Ratios

Several methods can be used to determine the reactivity ratios from the monomer feed ratios and the corresponding copolymer compositions. The Fineman-Ross and Kelen-Tüdös methods are two commonly used linear graphical methods.[1]

Fineman-Ross Method:

The Fineman-Ross equation is a linearization of the Mayo-Lewis copolymerization equation:

G = H * r1 - r2

where:

- G = (F-1) / f
- H = F / f^2
- F = F1 / F2 (molar ratio of monomers in the copolymer)
- f = f1 / f2 (molar ratio of monomers in the feed)

By plotting G versus H for a series of copolymerization experiments with different feed ratios, a straight line is obtained. The slope of the line gives r1, and the y-intercept gives -r2.

Kelen-Tüdös Method:

The Kelen-Tüdös method is another graphical method that aims to provide a more even distribution of data points:

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η = (r1 + r2/α) * ξ - r2/α

where:

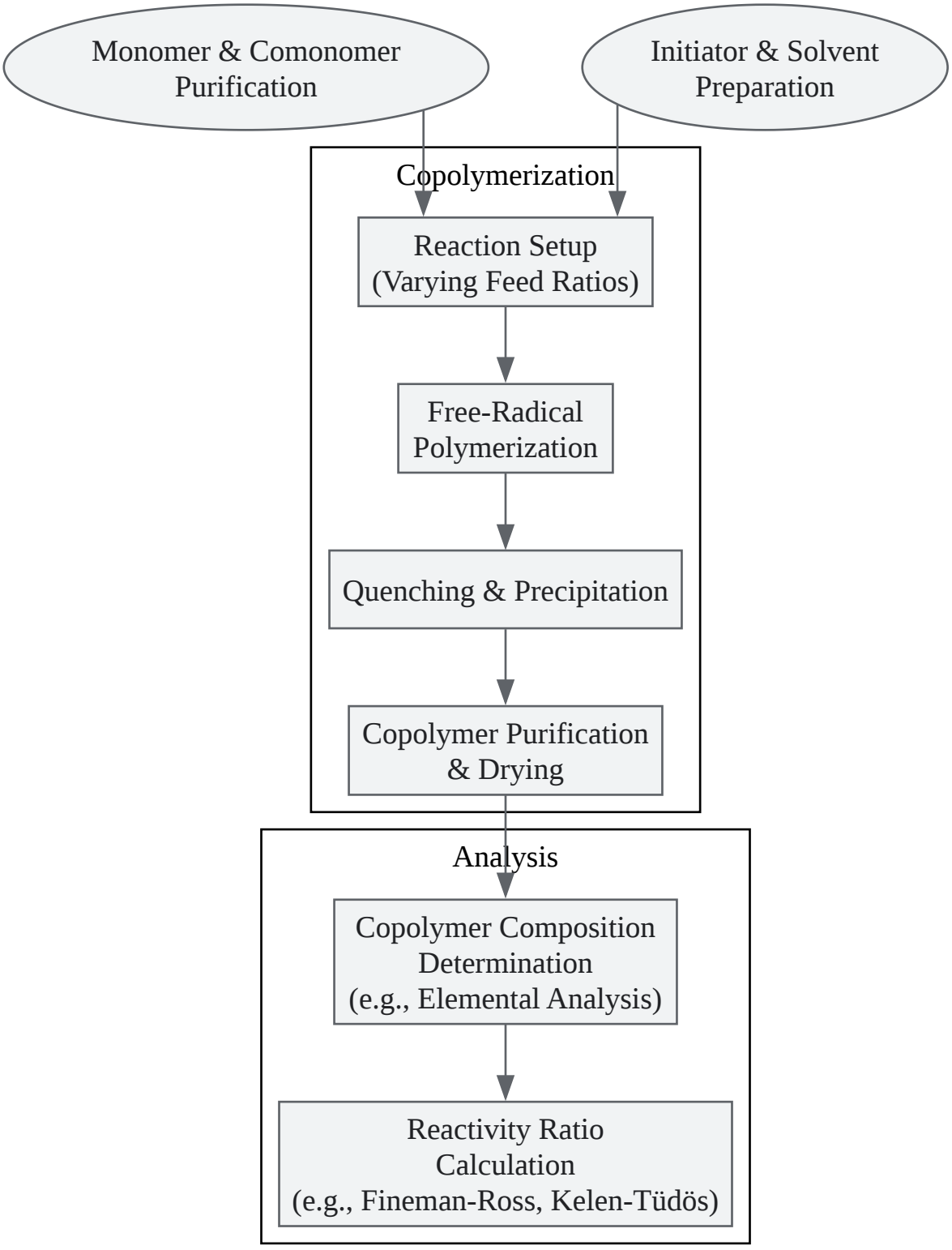
- η = G / (α + H)
- ξ = H / (α + H)
- α = (H_min * H_max)^0.5 (α is a constant calculated from the minimum and maximum H values from the experimental data)

A plot of η versus ξ yields a straight line from which r1 and r2 can be determined from the slope and the y-intercept.

## Experimental Workflow

The following diagram illustrates the general workflow for the determination of the reactivity ratio of **2-phenylacrylamide** in copolymerization.

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# References

- 1. chemrxiv.org [chemrxiv.org]
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